Technical Guide: NMR Characterization of 4-(1-Bromoethyl)oxane

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Compound of Interest	
Compound Name:	*4-(1-Bromoethyl)oxane*
CAS No.:	*1506954-36-4*
Cat. No.:	*B1376199*

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Executive Summary

4-(1-Bromoethyl)oxane (also known as 4-(1-bromoethyl)tetrahydropyran) is a critical halogenated intermediate, often utilized in the synthesis of polyether antibiotics and functionalized tetrahydropyran (THP) pharmacophores. Its structural integrity is defined by the stability of the secondary bromide and the conformational dynamics of the oxane ring.

This guide provides a rigorous analytical framework for verifying the identity and purity of **4-(1-bromoethyl)oxane** using Nuclear Magnetic Resonance (NMR) spectroscopy. It addresses the specific stereochemical challenges posed by the exocyclic chiral center and provides a self-validating protocol to distinguish the target molecule from common synthetic impurities, such as the elimination product (4-vinyltetrahydro-2H-pyran).

Structural Dynamics & Stereochemistry

Before interpreting the spectrum, one must understand the molecule's behavior in solution.

- Ring Conformation: The tetrahydropyran ring exists predominantly in a chair conformation.

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- Substituent Preference: The bulky 1-bromoethyl group at position C4 will preferentially occupy the equatorial position to minimize 1,3-diaxial interactions.

- Chirality: The molecule possesses a chiral center at the exocyclic C1' position (the carbon bearing the bromine). This chirality renders the two faces of the THP ring diastereotopic. Consequently, the axial protons on C2 and C6 are not chemically equivalent to each other, nor are the equatorial protons, though this splitting is often subtle in lower-field instruments (<400 MHz).

Theoretical & Predicted NMR Profile

The following data represents the target spectral signature. Deviations from these ranges suggest derivatization failure or scaffold rearrangement.

NMR (Proton) Specification

Solvent:

| Reference: TMS (

0.00)

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Position	Type	Integration	Multiplicity	Predicted Shift (ppm)	Mechanistic Rationale
H-1'	Methine (-Br)	1H	Multiplet (dq)	3.90 – 4.20	Deshielded significantly by the electronegative Bromine atom (inductive effect).
H-2, H-6	Methylene (-O)	4H	Multiplet	3.30 – 4.00	Protons adjacent to Oxygen are deshielded. Axial/Equatorial splitting is expected (ppm).
H-2'	Methyl ( )	3H	Doublet (Hz)	1.65 – 1.75	Coupled to H-1'. Typical shift for a methyl group attached to a methine-bromide.
H-4	Methine (Ring)	1H	Multiplet	1.60 – 1.90	Shielded methine, likely obscured by H-3/H-5 equatorial signals.

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H-3, H-5	Methylene (Ring)	4H	Complex Mult.	1.30 – 1.60	Most shielded protons; remote from electronegative atoms.

NMR (Carbon) Specification

Solvent:

| Reference: Solvent Triplet (

77.16)

Position	Type	Predicted Shift (ppm)	Notes
C-2, C-6	-O	67.0 – 68.5	Characteristic ether linkage shift.
C-1'	-Br	55.0 – 60.0	Heavy atom effect (Br) causes upfield shift relative to Cl, but inductive effect dominates.
C-4	Ring Methine	40.0 – 45.0	Branching point.
C-3, C-5	Ring	29.0 – 32.0	Standard methylene ring carbons.
C-2'	Methyl	21.0 – 23.0	Terminal methyl group.

Analytical Protocol (SOP)

Sample Preparation

To ensure high-resolution data and prevent line broadening:

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- Mass: Weigh 10–15 mg of the oily residue or solid.
- Solvent: Dissolve in 0.6 mL of Chloroform-d (

) (99.8% D).

  - Why:

    provides excellent solubility for halo-ethers and minimizes viscosity-related broadening compared to DMSO.
- Filtration: If the sample is crude (contains salts from bromination like succinimide or phosphine oxides), filter through a small plug of glass wool directly into the NMR tube.
- Equilibration: Allow the sample to reach probe temperature (298 K) for 2 minutes before acquisition.

Acquisition Parameters[1]

- Pulse Sequence:zg30 (30° pulse angle) for quantitative reliability.
- Relaxation Delay (D1): Set to

  seconds. The methyl protons relax slowly; insufficient D1 will reduce the integration accuracy of the doublet at 1.7 ppm.
- Scans (NS): 16 scans (minimum) for

  ; 256 scans for

  .

Impurity Profiling & Troubleshooting

Common synthesis routes (e.g., Appel reaction or

on the alcohol) often yield specific byproducts.

The "Elimination" Check (Critical)

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The most common failure mode is the elimination of HBr to form the alkene: 4-vinyltetrahydro-2H-pyran.

- Diagnostic Signal: Look for olefinic protons at

  5.0 – 5.8 ppm.

- Validation Rule: If the integral ratio of the Methyl Doublet (

  1.7) to the Ring Protons (

  3-4) is < 3:4, suspect elimination.

Unreacted Alcohol

Precursor: 4-(1-hydroxyethyl)oxane.

- Diagnostic Signal: A broad singlet (OH) variable between

  1.5 – 3.0 ppm (concentration dependent).

- Shift Change: The

  -OH proton (

  ~3.6) resonates upfield compared to the

  -Br proton (

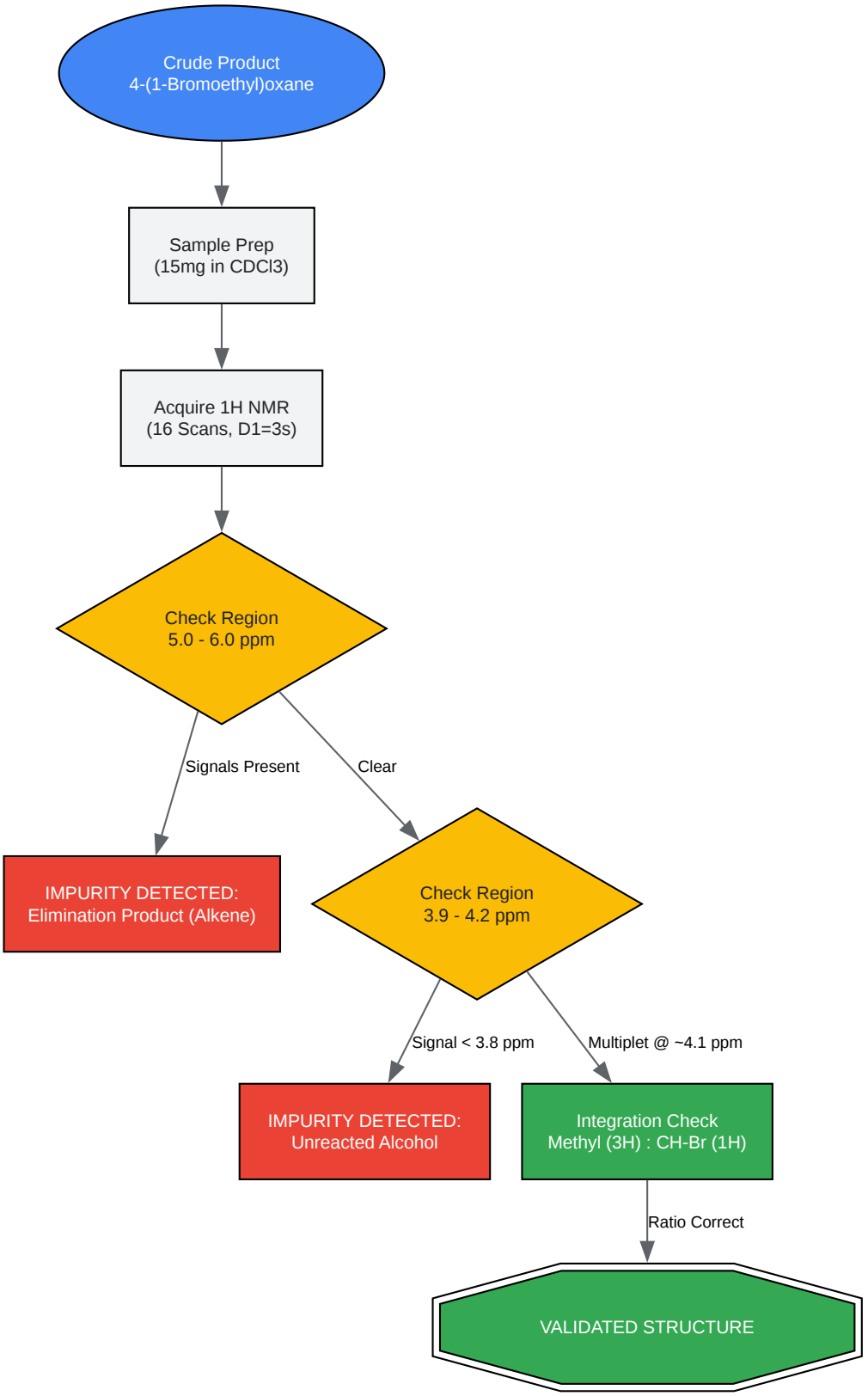
  ~4.1).

Visualization of Analytical Logic

Workflow Diagram

This diagram outlines the decision tree for validating the synthesis product.

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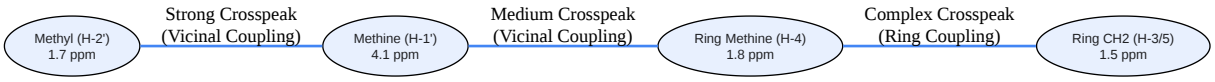
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Caption: Decision tree for NMR validation, prioritizing the detection of the elimination byproduct.

COSY Correlation Logic

To confirm the connectivity of the ethyl side chain to the ring, use a COSY (Correlation Spectroscopy) experiment.



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Caption: Expected COSY correlations establishing the connectivity of the exocyclic ethyl group to the THP ring.

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